

Thermochemical Properties of 6-Cyanonicotinamide: A Technical Characterization Guide

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Compound of Interest

Compound Name: 6-Cyanonicotinamide

CAS No.: 14178-45-1

Cat. No.: B084341

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Executive Summary

6-Cyanonicotinamide (6-cyanopyridine-3-carboxamide) represents a critical structural motif in medicinal chemistry, serving as a bifunctional pyridine intermediate. Its structure combines the hydrogen-bonding capacity of a primary amide with the electrophilic reactivity of a nitrile group.

Precise thermochemical data—specifically enthalpies of formation (

), combustion (

), and sublimation (

)—are prerequisites for:

- Process Safety: Predicting exothermicity in scale-up synthesis.
- Drug Design: Modeling ligand-receptor binding energies (solvation/desolvation penalties).
- Stability Profiling: Assessing shelf-life and degradation pathways.

This guide provides a calculated baseline for these properties and details the validated experimental workflows required to verify them.

Chemical Identity & Structural Baseline[1]

Before thermochemical analysis, the material must meet strict purity standards (>99.9% molar purity recommended for combustion calorimetry).

Property	Detail
IUPAC Name	6-Cyanopyridine-3-carboxamide
CAS Registry	14178-45-1
Molecular Formula	
Molar Mass	147.13 g/mol
Physical State	Solid (Crystalline)
Predicted Melting Point	> 200°C (Decomposition likely)

Theoretical Estimation (Group Additivity)

In the absence of direct experimental values, we apply Benson's Group Additivity principles, utilizing Nicotinamide as the structural scaffold and correcting for the H

CN substitution at the C6 position.

- Reference (Nicotinamide, s):

kJ/mol.

- Substitution Correction (Aromatic H

CN): The introduction of a cyano group generally increases

(making it more positive) by approximately +110 to +130 kJ/mol due to the endothermic nature of the C-C triple bond formation relative to C-H.

- **Electronic Effects:** The para-like relationship between the electron-withdrawing amide and nitrile groups stabilizes the ring less than isolated substituents, suggesting a slightly higher enthalpy.

Estimated Standard Molar Enthalpy of Formation (

, solid):

Experimental Methodologies

To replace estimates with high-fidelity data, the following three-stage experimental protocol is required.

Phase 1: Purity & Fusion (DSC)

Objective: Determine purity and Enthalpy of Fusion (

). Instrument: Differential Scanning Calorimeter (e.g., PerkinElmer DSC 8500).

- **Calibration:** Indium () and Zinc () standards.
- **Protocol:**
 - Seal 2–4 mg of sample in aluminum pans.
 - Heat at 5 K/min under purge (20 mL/min).
 - **Purity Calculation:** Use the Van't Hoff equation on the melting endotherm peak shape.
 - **Note:** If decomposition occurs (exothermic deviation) prior to melting, fusion enthalpy cannot be measured directly and must be derived via solution calorimetry.

Phase 2: Energy of Combustion (Static Bomb Calorimetry)

Objective: Measure

to derive

. Instrument: Isoperibol Oxygen Bomb Calorimeter.

Critical Protocol for Nitrogenous Compounds: The combustion of **6-Cyanonicotinamide** produces

gas, but side reactions generate nitric acid (

), which releases extra heat. This must be corrected.

- Sample Preparation: Pelletize

0.5 g of dried sample.

- Combustion Reaction:

- Washburn Corrections:

- Nitric Acid Correction: Rinse the bomb interior with distilled water and titrate with 0.1 M NaOH to quantify

formed. Subtract this energy (

of

) from the total heat.

- Cotton Thread/Fuse Wire: Subtract heat of combustion for ignition aids.

Phase 3: Vapor Pressure & Sublimation (Knudsen Effusion)

Objective: Determine Enthalpy of Sublimation (

). Method: Knudsen Mass-Loss Effusion.

Since **6-Cyanonicotinamide** is a polar solid, it likely has low vapor pressure.

- Setup: Place sample in a Knudsen cell with a known orifice area (

).

- Measurement: Measure mass loss (

) over time (

) at controlled temperatures (

) in high vacuum (

).

- Calculation: Use the Knudsen equation to find vapor pressure (

):

(Where

is the Clausing factor and

is molar mass).

- Derivation: Plot

vs

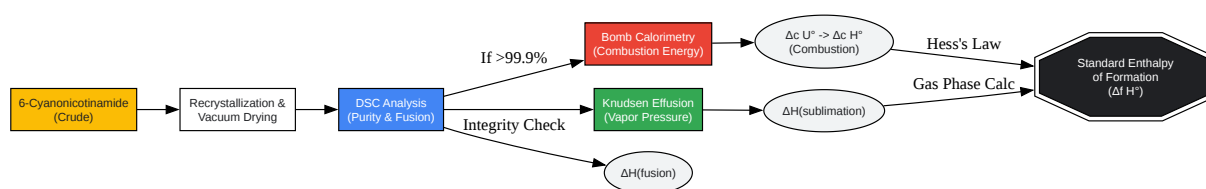
. The slope equals

.

Mandatory Visualization

Diagram 1: Thermochemical Characterization Workflow

This flowchart illustrates the sequential logic from synthesis to thermodynamic derivation.

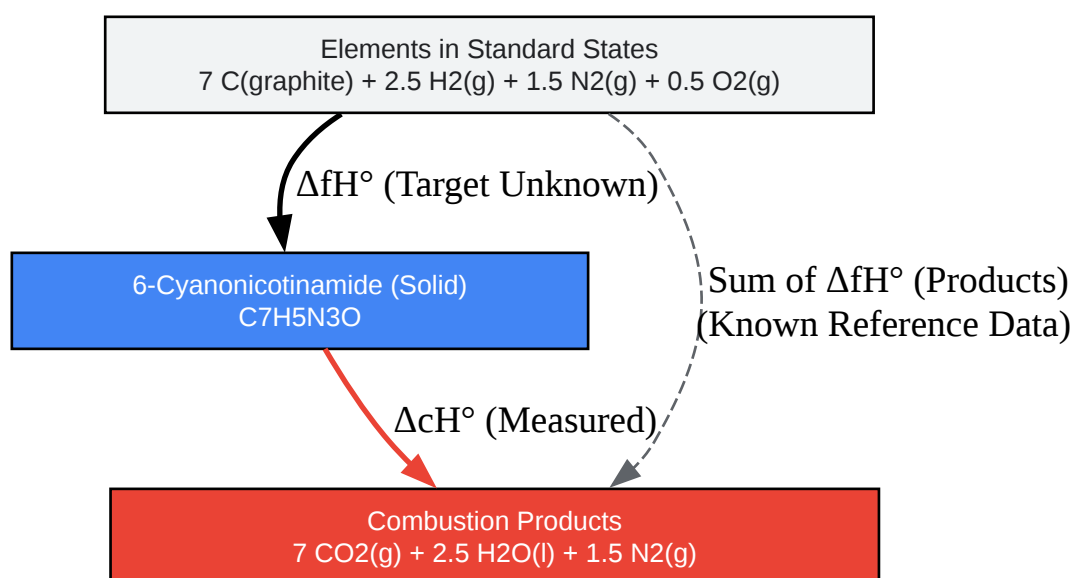


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Figure 1: Integrated workflow for the thermochemical profiling of **6-Cyanonicotinamide**.

Diagram 2: Thermodynamic Cycle (Hess's Law)

This diagram visualizes how the Enthalpy of Formation is derived from Combustion data.



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Figure 2: Born-Haber cycle illustrating the calculation of Formation Enthalpy via Combustion.

Data Analysis & Calculation Framework

To convert raw calorimetric data into standard properties, use the following derivation logic.

Standard Molar Enthalpy of Combustion ()

- : Molar internal energy of combustion (measured).
- : Change in moles of gas.
 - Reactants gas:

moles

.
 - Products gas:

moles

moles

moles.
 - .
- Implication: The enthalpy is slightly less negative than the internal energy.

Standard Molar Enthalpy of Formation ()

Using Hess's Law (as shown in Figure 2):

Required Reference Values (at 298.15 K):

References

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